

# Physical and chemical properties of Stemphyperylenol

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## Compound of Interest

Compound Name: Stemphyperylenol

Cat. No.: B1213245

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## Stemphyperylenol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Stemphyperylenol**, a polyketide metabolite produced by fungi of the *Stemphylium* genus, has garnered significant interest within the scientific community due to its potent biological activities. This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **Stemphyperylenol**, alongside detailed experimental protocols and an exploration of its known biological functions. This document is intended to serve as a vital resource for researchers, scientists, and professionals involved in drug discovery and development, offering a consolidated repository of critical data to facilitate further investigation and application of this promising natural compound.

### Physical and Chemical Properties

**Stemphyperylenol** is a structurally complex molecule with a perylenequinone core, which is fundamental to its chemical reactivity and biological activity. A summary of its key physical and chemical properties is presented below, with quantitative data organized for clarity and ease of comparison.

## Physical Properties

A compilation of the known physical characteristics of **Stemphyperlenol** is provided in Table 1. At present, specific experimental values for the melting and boiling points have not been extensively reported in the available literature. The solubility profile indicates a preference for organic solvents over aqueous solutions, a common characteristic for many fungal secondary metabolites.

Table 1: Physical Properties of **Stemphyperlenol**

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>16</sub> O <sub>6</sub>	[1]
Molecular Weight	352.34 g/mol	[1]
Melting Point	Not Reported	-
Boiling Point	Not Reported	-
Solubility	Soluble in DMSO and ethanol; poorly soluble in water.	General observation for similar compounds
Appearance	Not Reported	-
CAS Number	102694-33-7	[1]

## Chemical Properties

The chemical properties of **Stemphyperlenol** are largely dictated by its perylenequinone scaffold, which includes multiple hydroxyl and carbonyl functional groups. These features contribute to its potential for hydrogen bonding, redox activity, and interaction with biological macromolecules.

Detailed spectral analysis is crucial for the structural elucidation and characterization of **Stemphyperlenol**. While specific, comprehensive spectral datasets for **Stemphyperlenol** are not readily available in public databases, the expected characteristic signals based on its structure are outlined below.

- **$^1\text{H}$  NMR Spectroscopy:** The proton NMR spectrum is expected to show signals corresponding to aromatic protons on the perylene core, as well as protons of the hydroxyl and other substituent groups.
- **$^{13}\text{C}$  NMR Spectroscopy:** The carbon NMR spectrum would reveal signals for the  $\text{sp}^2$ -hybridized carbons of the aromatic rings and carbonyl groups, in addition to any  $\text{sp}^3$ -hybridized carbons in the structure.
- **FT-IR Spectroscopy:** The infrared spectrum is anticipated to display characteristic absorption bands for O-H stretching of the hydroxyl groups, C=O stretching of the quinone carbonyls, and C=C stretching of the aromatic rings.
- **UV-Vis Spectroscopy:** The ultraviolet-visible spectrum is expected to exhibit absorption maxima characteristic of the extended  $\pi$ -conjugated system of the perylenequinone chromophore.

## Biological Activity and Mechanism of Action

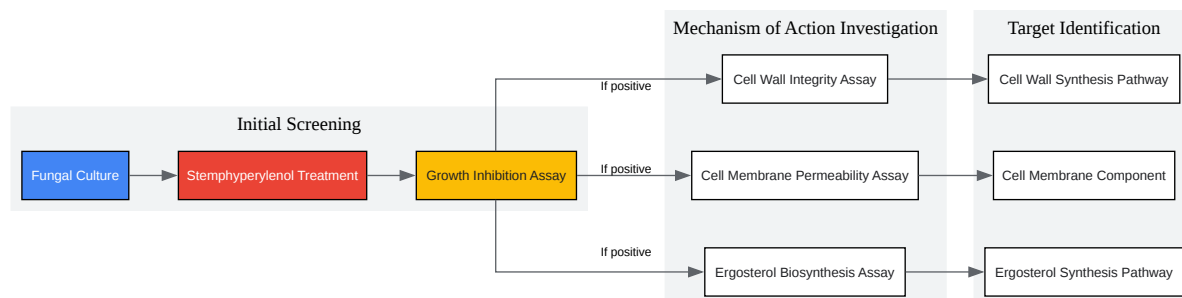
**Stemphyperlenol** has demonstrated significant biological activity, most notably its antifungal properties. This section delves into its known biological effects and the current understanding of its mechanism of action.

### Antifungal Activity

**Stemphyperlenol** exhibits potent antifungal activity, particularly against the plant pathogen *Alternaria solani*. It has a reported Minimum Inhibitory Concentration (MIC) of  $1.57\text{ }\mu\text{M}$  against this fungus, highlighting its potential as a lead compound for the development of novel antifungal agents.<sup>[1]</sup>

### Mechanism of Action

The precise molecular mechanism underlying the antifungal activity of **Stemphyperlenol** is not yet fully elucidated. However, based on the mechanisms of other antifungal agents that target fungal cell integrity, a proposed workflow for investigating its mechanism of action is presented below. This workflow aims to identify whether **Stemphyperlenol** disrupts the fungal cell wall or membrane, key targets for many antifungal drugs.



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Caption: Proposed workflow for investigating the antifungal mechanism of **Stemphyperlenol**.

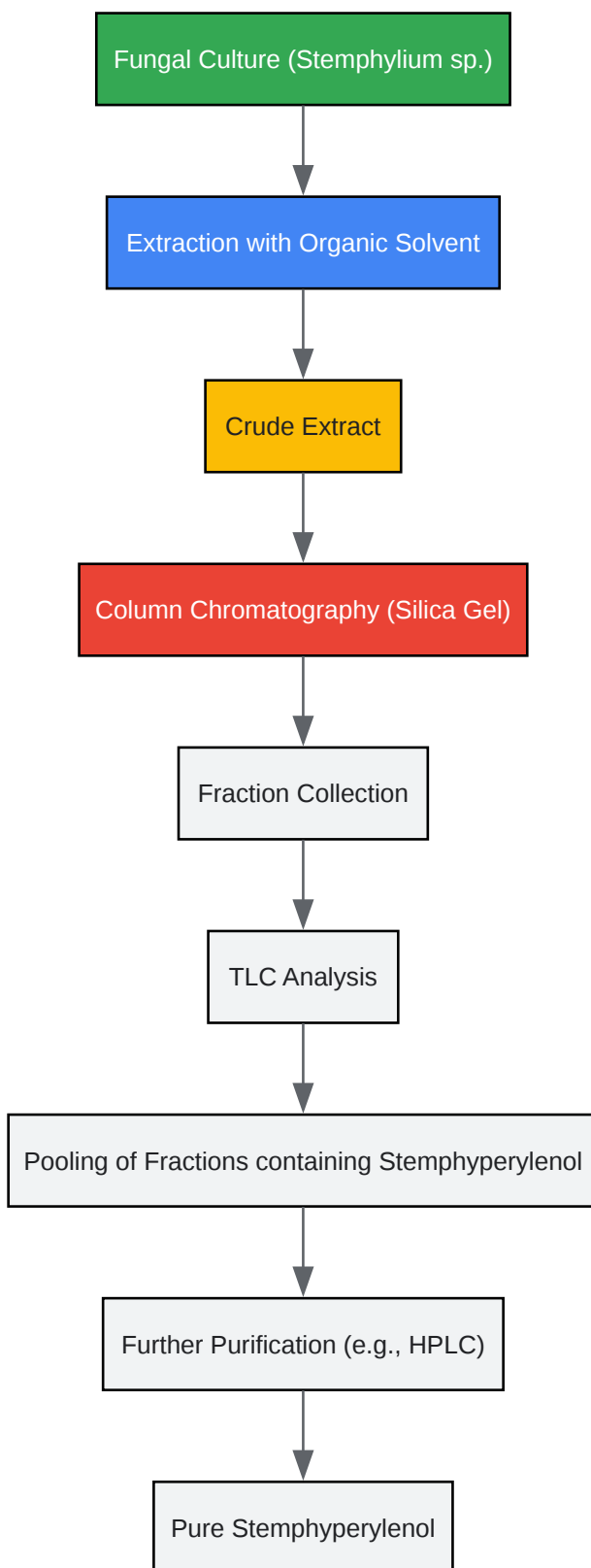
Further research is necessary to pinpoint the specific molecular targets and signaling pathways affected by **Stemphyperlenol**.

## Experimental Protocols

This section provides generalized experimental protocols for the isolation, purification, and characterization of **Stemphyperlenol**, as well as for assessing its cytotoxicity. These protocols are based on standard methodologies used for natural product chemistry and cell biology and should be adapted as needed for specific experimental conditions.

## Isolation and Purification of Stemphyperlenol

The isolation of **Stemphyperlenol** typically involves the cultivation of a producing fungal strain, followed by extraction and chromatographic purification of the secondary metabolites. A general workflow for this process is outlined below.



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## References

- 1. mdpi.com [mdpi.com]
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